Application Notes & Protocols: Strategic Synthesis of Furan-Containing Compoun

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Compound of Interest	
Compound Name:	*2-(Tributylstannyl)furan*
CAS No.:	*118486-94-5*
Cat. No.:	*B054039*

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Introduction: The Furan Moiety and the Power of Stille Coupling

The furan ring, a five-membered aromatic heterocycle, is a privileged scaffold in medicinal chemistry and drug discovery.[1][2] Its unique electronic ar versatile bioisostere for other aromatic systems like phenyl rings.[1][3] Furan-containing compounds exhibit a vast spectrum of pharmacological activi

The construction of C-C bonds to functionalize the furan core is a cornerstone of synthesizing novel therapeutic agents. Among the myriad of syntheti and versatile tool.[6][7] This reaction facilitates the formation of a carbon-carbon bond between an organostannane (organotin) compound and an org the reaction's tolerance for a wide array of functional groups under relatively mild conditions.[7][9][10]

This guide focuses on **2-(tributylstannyl)furan**, a key organometallic reagent for efficiently introducing the furan-2-yl moiety into complex molecular a protocols for handling toxic organotin compounds, and detailed, field-proven protocols for researchers, scientists, and drug development professional

Critical Safety Protocols: Handling Organotin Compounds

Trustworthiness in the lab begins with safety. Organotin compounds, including **2-(tributylstannyl)furan**, are highly toxic and demand rigorous handlir trialkyltin compounds like tributyltin derivatives being the most hazardous class.[11][12][13]

Major Hazards:

- High Acute Toxicity: Toxic by all routes of exposure: inhalation, ingestion, and dermal contact.[11][13][14]
- Neurotoxicity: Triethyltin and trimethyltin are potent neurotoxins.[11]
- Immunotoxicity & Endocrine Disruption: Tributyltin (TBT) compounds are known immunotoxins and endocrine disruptors.[11]
- Irritation: Can cause severe irritation and chemical burns to the skin and eyes.[13]

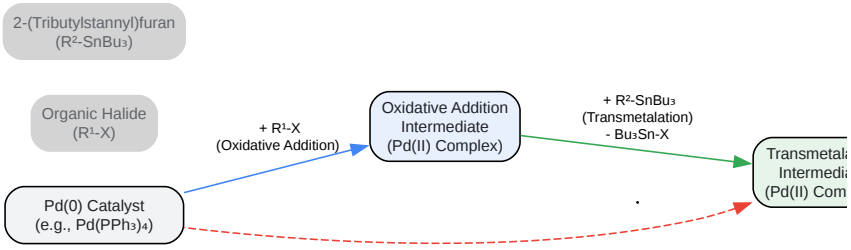
Mandatory Handling Procedures:

- Designated Work Area: All work with organotin compounds must be conducted in a well-ventilated chemical fume hood.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical splash goggles, and heavy-duty nitrile or neop
- Spill Management: In case of a spill, absorb the material with a spill pillow or inert absorbent, place it in a sealed, labeled container, and dispose of
- Waste Disposal: All organotin-contaminated waste (reagents, solvents, glassware, gloves) must be collected in a clearly labeled, sealed container a
- Decontamination: Thoroughly wash hands with soap and water after handling.[15] Decontaminate work surfaces after completion of the experimen

The Stille Reaction: Mechanism and Experimental Causality

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The Stille reaction's reliability stems from a well-understood catalytic cycle involving a palladium complex.[7] The cycle consists of three fundamental



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Caption: The catalytic cycle of the Stille cross-coupling reaction.

Pillar 1: Oxidative Addition The active Pd(0) catalyst initiates the cycle by inserting into the carbon-halide bond of the organic electrophile (R^1-X), form I > Br > Cl.[6] Triflates (OTf) are also excellent electrophiles.[17]

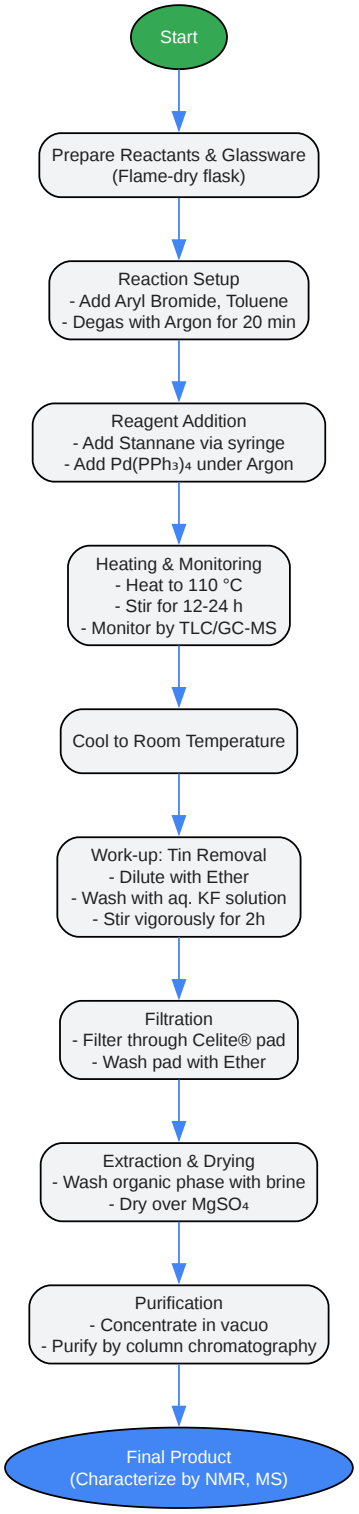
Pillar 2: Transmetalation This is the key bond-forming step where the organostannane transfers its organic group (the furan ring, R^2) to the palladium tin atom are considered "non-transferable" and remain as a tributyltin halide byproduct (Bu_3SnX).[7] The choice of an anhydrous, polar aprotic solven

Pillar 3: Reductive Elimination The two organic groups (R^1 and R^2) coupled on the Pd(II) center are eliminated from the complex, forming the final C-C catalytic cycle.[7][17]

Application Protocol: Stille Coupling of 2-(Tributylstannyl)furan with an Aryl Bromi

This protocol provides a detailed, self-validating methodology for the synthesis of 2-arylfurans, a common structural motif in pharmaceuticals.

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Caption: Step-by-step experimental workflow for the Stille coupling protocol.

Step-by-Step Protocol

- Preparation (Causality: Catalyst Protection): Flame-dry a round-bottom flask equipped with a magnetic stir bar and reflux condenser. Allow it to coo adsorbed water, which can degrade the palladium catalyst and some reagents.

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- Reaction Setup: To the flask, add the aryl bromide (1.0 eq) and anhydrous toluene. Degas the solution by bubbling Argon through it for 15-20 minut
  Reagent Addition: While maintaining a positive pressure of Argon, add **2-(tributylstannyl)furan** (1.1 eq) to the reaction mixture via syringe. [16]A s
- Catalyst Addition: Carefully add the tetrakis(triphenylphosphine)palladium(0) (5 mol%) to the flask under a positive flow of Argon. [16]The flask shou
- Reaction Execution: Heat the reaction mixture to 110 °C in a pre-heated oil bath and stir vigorously for 12-24 hours. [16]6. Monitoring (Self-Validati
  by Thin Layer Chromatography (TLC) or GC-MS. The disappearance of the starting aryl bromide is a key indicator of completion.
- Work-up (Causality: Byproduct Removal): Once the reaction is complete, cool the mixture to room temperature. Dilute the dark solution with diethyl
  potassium fluoride (KF). [16]8. Tin Scavenging: Transfer the entire biphasic mixture to an Erlenmeyer flask and stir vigorously for at least 1-2 hours
  tributyltin fluoride (Bu_3SnF), which is insoluble and precipitates out, facilitating its removal. [9]9. Filtration and Extraction: Filter the mixture through
  [16]Return the filtrate to the separatory funnel, separate the layers, and wash the organic layer with brine. Dry the organic phase over anhydrous m
- Purification and Analysis: Filter off the drying agent and concentrate the solvent under reduced pressure. Purify the crude residue by flash column c
  ^{1}H NMR, ^{13}C NMR, and mass spectrometry.

Troubleshooting Guide

Issue	Potential Cause(s)
Low or No Conversion	1. Inactive catalyst (oxidized).2. Insufficient heating.3. Impure reagents or we
Homocoupling of Stannane	1. Presence of oxygen.2. Reaction temperature too high.
Difficult Purification (Tin Residue)	Incomplete precipitation/removal of tin byproducts.

Conclusion and Outlook

**2-(Tributylstannyl)furan is an exceptionally effective reagent for the synthesi
reaction. The protocol's success hinges on a clear understanding of the cata
experimental step, from the rigorous exclusion of air and water to the critical
organostannanes is a significant drawback, the reaction's broad functional g
tool in the synthesis of complex, furan-containing molecules for pharmaceut
[20]Continued advancements in catalysis, including the development of tin-f
of heterocyclic synthesis. [8]**

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